

Technical Support Center: Dissolving TW9 for Research Use

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Compound of Interest

Compound Name: TW9
Cat. No.: B8148508

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This guide provides researchers, scientists, and drug development professionals with detailed instructions and troubleshooting advice for dissolving **TW9** for experimental use.

Frequently Asked Questions (FAQs)

Q1: What is **TW9**?

A1: **TW9** is a dual inhibitor of bromodomain 2 (BD2) in bromodomain-containing protein 4 (BRD4) and histone deacetylase 1 (HDAC1), with IC50 values of 0.074 μM and 0.29 μM , respectively.^[1] It is selective for BD2 over BD1 in BRD4 and for HDAC1 over HDAC2.^[1]

Q2: What are the primary solvents for dissolving **TW9**?

A2: Based on available data, **TW9** is soluble in organic solvents such as Dimethylformamide (DMF) and Dimethyl sulfoxide (DMSO).^[1]

Q3: What is the recommended storage condition for **TW9**?

A3: **TW9** should be stored at -20°C for long-term stability.^[1]

Troubleshooting Guide

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To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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Quantitative Data Summary

The solubility of **TW9** in commonly used laboratory solvents is summarized in the table below.

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Experimental Protocols

Protocol 1: Preparation of a **TW9** Stock Solution

This protocol outlines the steps to prepare a stock solution of **TW9**.

Materials:

- **TW9** (crystalline solid)
- Dimethylformamide (DMF) or Dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Pipettes

Procedure:

- **Weighing:** Carefully weigh the desired amount of **TW9** powder in a sterile microcentrifuge tube.
- **Solvent Addition:** Add the appropriate volume of DMF or DMSO to achieve the desired concentration. Refer to the solubility table above. For example, to prepare a 10 mg/mL solution, add 1 mL of DMSO to 10 mg of **TW9**.
- **Dissolution:** Vortex the solution until the **TW9** is completely dissolved. Gentle warming or brief sonication can be used to aid dissolution if necessary.
- **Storage:** Store the stock solution at -20°C in small aliquots to avoid repeated freeze-thaw cycles.

Visualizations

Signaling Pathway Diagram



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Caption: Simplified signaling pathway showing **TW9**'s inhibitory action on BRD4 (BD2) and HDAC1.

Experimental Workflow Diagram



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Caption: A step-by-step workflow for the dissolution of **TW9** for research applications.

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References

- 1. caymanchem.com [caymanchem.com]
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